

# T-26c Stock Solution Stability at a Glance

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## Compound Focus: T-26c

CAS No.: 869296-13-9

Cat. No.: S544360

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The following table consolidates stability information for different forms of **T-26c** from multiple chemical suppliers.

| Formulation                | Storage Temperature | Solvent  | Stability Duration          | Key Supporting Evidence  |
|----------------------------|---------------------|----------|-----------------------------|--|
| Powder                     | -20°C               | N/A      | At least 2-3 years [1] [2]  | "Providing storage is as stated on the product vial and the vial is kept tightly sealed, the product can be stored for up to 24 months." [1] |
| Stock Solution (DMSO)      | -80°C               | DMSO     | 6 months to 2 years [1] [2] | "2 weeks 4°C in DMSO, 6 months -80°C in DMSO." [1]   |
| Stock Solution (DMSO)      | -20°C               | DMSO     | 1 month to 1 year [1] [2]   | "In solvent: -80°C for 2 years   -20°C for 1 year" [2]   |
| Working Solution (In Vivo) | Room Temperature    | Various* | Use immediately [3] [2]     | "The mixed solution should be used immediately for optimal results." [3]   |

## Detailed Experimental Protocols

## Preparing a Stock Solution in DMSO

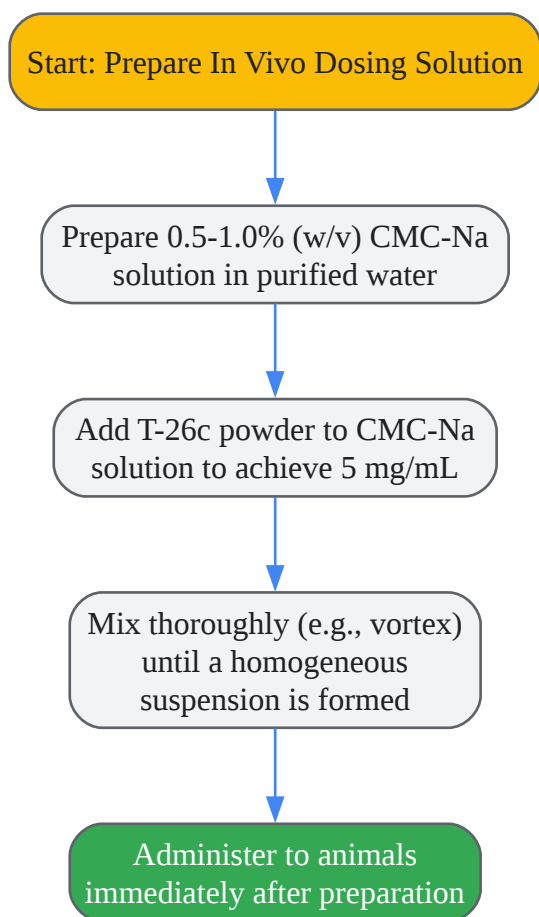
This is the standard method for creating a concentrated stock solution for *in vitro* experiments.

- **Allow Components to Equilibrate:** Take the **T-26c** powder vial and a fresh bottle of DMSO from storage. Allow them to equilibrate to room temperature for at least one hour before preparing the solution. Using dry, fresh DMSO is critical because it is hygroscopic (absorbs moisture from the air), which can reduce the solubility of the compound and promote degradation [3] [1].
- **Weigh the Compound:** Accurately weigh the required amount of **T-26c** powder.
- **Calculate and Add Solvent:** Calculate the volume of DMSO needed to achieve your desired concentration (e.g., 10-40 mM). Add the DMSO to the vial.
  - **Example:** For a 40 mg/mL solution, add 1 mL of DMSO to a 40 mg vial of **T-26c**. This is a typical stock concentration [3].
- **Aid Dissolution:** If the compound does not dissolve completely, use gentle methods such as **sonication** or **warming** to aid dissolution [4] [5].
- **Aliquot and Store:** Once a clear solution is obtained, immediately aliquot the stock solution into small, single-use vials. This minimizes the number of freeze-thaw cycles. Store the aliquots at **-80°C** or **-20°C** according to the stability guidelines above [1] [2].

## Preparing an In Vivo Dosing Solution

For animal studies, **T-26c** is often administered orally after being formulated into a suspension or solution.

The workflow below outlines a validated method for preparing a homogeneous suspension.



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This method, using 0.5-1.0% carboxymethyl cellulose sodium salt (CMC-Na) as a suspending agent, produces a homogeneous suspension suitable for oral administration [3].

## Troubleshooting Common Issues

Here are answers to frequently asked questions regarding **T-26c** stock solutions.

**Q1: Can I store my T-26c stock solution at 4°C for short-term use?** It is not recommended. Supplier data indicates that solutions in DMSO are only stable for about **two weeks at 4°C** [1]. For any solution you do not plan to use immediately, storage at **-20°C or lower** is required to maintain stability over a period of months.

**Q2: Why is my T-26c precipitating out of solution, and how can I fix it?** Precipitation can occur if the solution is stored at low temperatures (as DMSO freezes), if the stock solution is added to an aqueous buffer,

or if old, moisture-absorbed DMSO was used.

- **Solution:** Warm the solution gently (e.g., in a 37°C water bath) and vortex to re-dissolve the compound. Ensure you are using fresh, dry DMSO for preparation [3] [2].

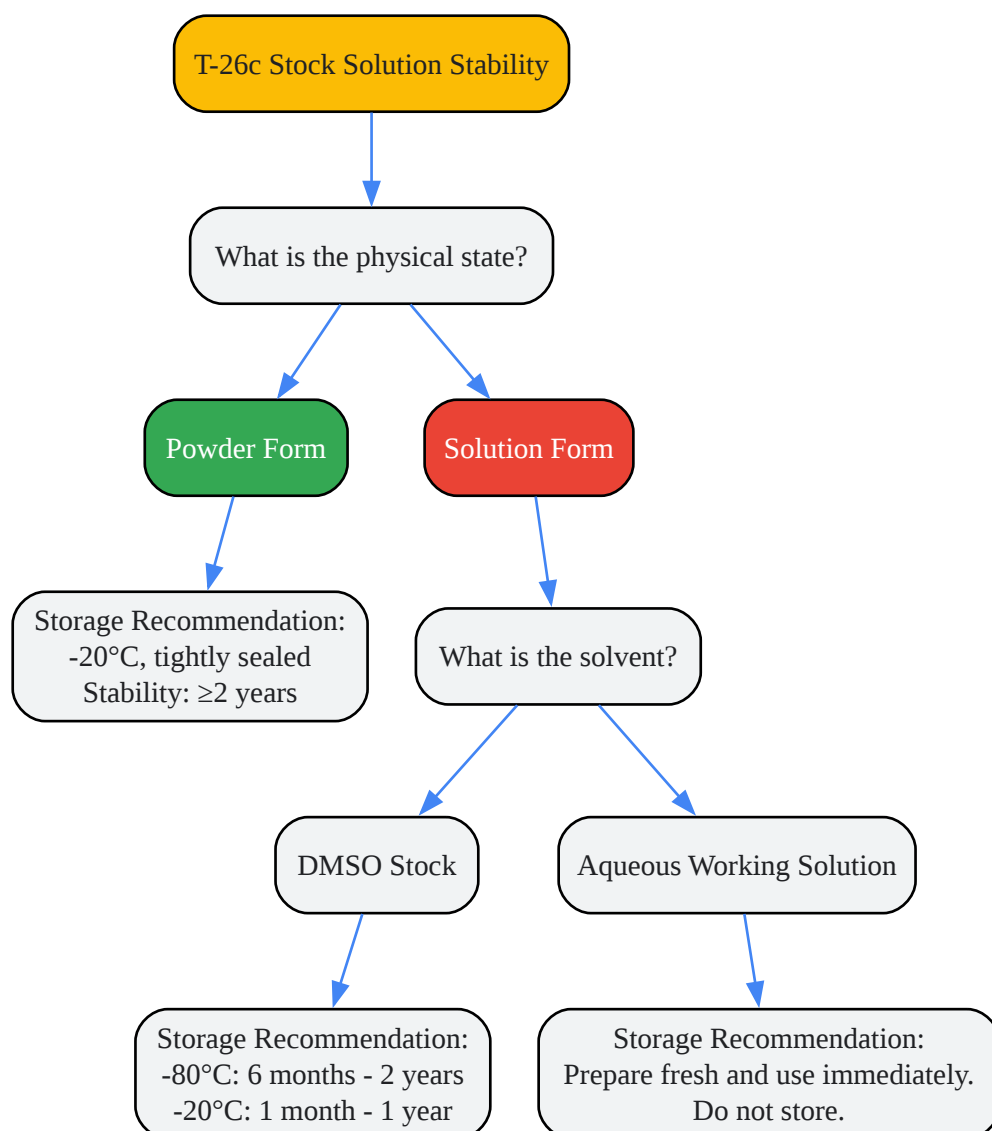
### Q3: How should I handle the compound to ensure maximum stability?

- **Aliquot:** Always aliquot stock solutions to avoid repeated freeze-thaw cycles.
- **Equilibrate:** Let frozen aliquots come to room temperature in a desiccator before opening to prevent moisture condensation [1].
- **Use Fresh DMSO:** Always use a freshly opened bottle of high-quality, anhydrous DMSO to prepare stock solutions.

**Q4: Is there a way to validate that my stock solution is still active?** While the search results do not provide a specific potency assay for **T-26c**, one rigorous method for validating chemical probes in general is the **ALARM NMR** assay. This industry-standard, protein-based NMR method can identify compounds that have undergone nonspecific degradation or modification, helping to confirm the integrity of your stock solution [6]. Implementing this would require specialized equipment and expertise.

## Key Takeaways for Stability

The stability of your **T-26c** stock solutions hinges on a few critical factors, which are visualized in the decision tree below.



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## References

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